

Application Notes: Hydrothermal Synthesis of Crystalline Calcium Borate Compounds

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Compound of Interest

Compound Name: Calcium perborate

Cat. No.: B1600615

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Introduction

Crystalline calcium borate compounds are a class of inorganic materials with diverse structures and properties, making them valuable in various industrial and scientific fields. These compounds, which include phases like calcium metaborate (CaB_2O_4), calcium tetraborate (CaB_4O_7), and various hydrated forms such as $\text{Ca}_2\text{B}_2\text{O}_5 \cdot \text{H}_2\text{O}$, are notable for their excellent mechanical properties, chemical inertness, and high-temperature stability[1]. The hydrothermal synthesis method offers significant advantages over traditional solid-state reactions, such as better control over crystallinity, particle size, and morphology at lower reaction temperatures[2] [3]. This technique involves chemical reactions in aqueous solutions at elevated temperatures and pressures within a sealed vessel known as an autoclave, facilitating the dissolution and recrystallization of materials to form high-purity, homogeneous crystalline products[3].

Applications for Researchers and Drug Development Professionals

While traditionally used in materials science, the unique properties of hydrothermally synthesized calcium borates are gaining attention in biomedical and pharmaceutical fields.

- **Ceramics, Glass, and Phosphors:** Calcium borates are crucial components in the manufacturing of specialty glass fibers, ceramic coatings, and dielectric devices due to their low thermal expansion coefficients and high stability[1]. They also serve as host materials for luminescent phosphors used in LEDs and other light-emitting applications[1].

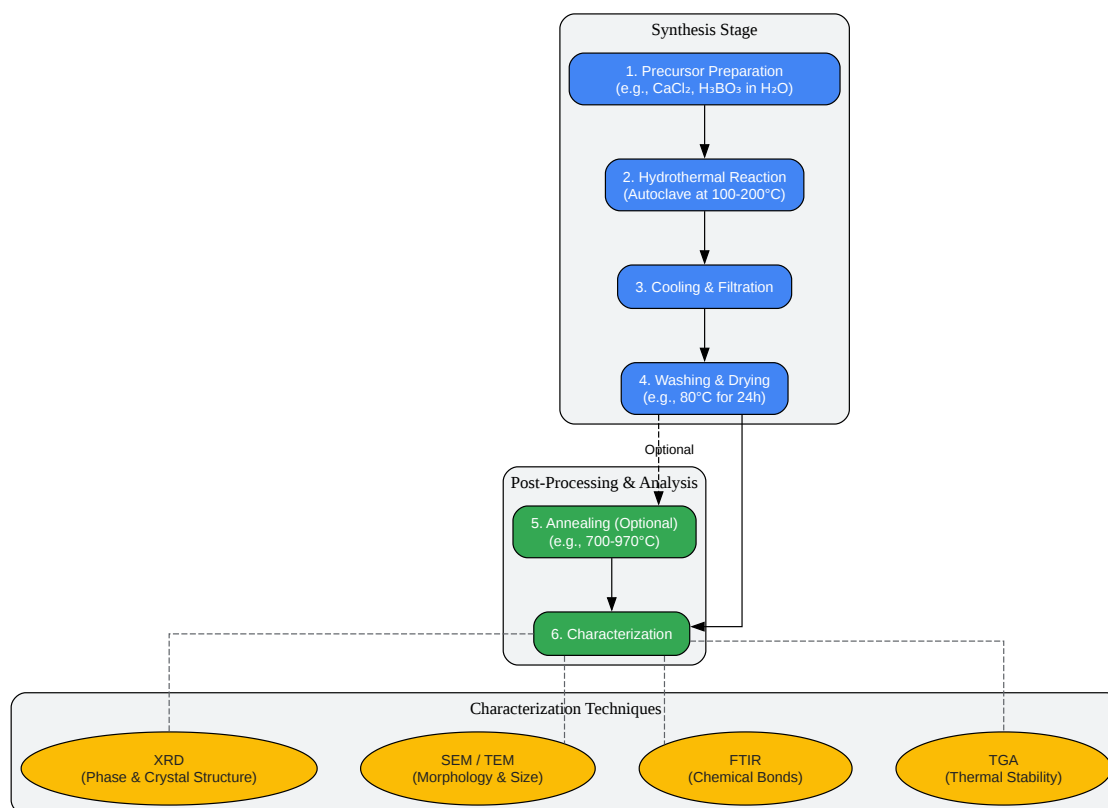
- **Flame Retardants:** Certain hydrated calcium borates have been investigated as flame retardants, where they release water upon heating, thereby absorbing heat and diluting flammable gases[4][5].
- **Biomaterials and Drug Delivery:** Boron-containing compounds are increasingly recognized for their biological activity and roles in drug discovery[6][7][8]. Calcium fructoborate, a natural sugar-borate ester, has demonstrated anti-inflammatory properties and potential benefits for bone and cardiovascular health[9]. The hydrothermal method allows for the synthesis of pure, crystalline calcium borate nanoparticles with controlled morphologies (e.g., spheres, whiskers, flakes), which can be explored as precursors for synthesizing such bioactive compounds or as novel carriers in drug delivery systems[1][4][10]. The ability to control particle size and surface area is critical for influencing bioavailability and interaction with biological systems[2][10].

Protocols: Synthesis and Characterization

This section provides detailed protocols for the hydrothermal synthesis of crystalline calcium borate compounds and their subsequent characterization.

Experimental Workflow Diagram

The general workflow for the hydrothermal synthesis and characterization of crystalline calcium borate is outlined below.



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References

- 1. ias.ac.in [ias.ac.in]
- 2. Facile Synthesis of Calcium Borate Nanoparticles and the Annealing Effect on Their Structure and Size - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Boron chemicals in diagnosis and therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Calcium Fructoborate for Bone and Cardiovascular Health - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
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